

Quinovic acid 3-O-beta-D-glucoside CAS number and molecular weight

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Compound of Interest

Compound Name: *Quinovic acid 3-O-beta-D-glucoside*

Cat. No.: *B8261754*

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An In-depth Technical Guide to Quinovic Acid 3-O-beta-D-glucoside

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Quinovic acid 3-O-beta-D-glucoside**, a naturally occurring triterpenoid glycoside. This document collates its fundamental chemical properties, and explores its potential biological activities based on studies of closely related compounds.

Core Compound Identification

Property	Value
CAS Number	79955-41-2
Molecular Formula	C ₃₆ H ₅₆ O ₁₀
Molecular Weight	648.82 g/mol

Biological Activities and Potential Therapeutic Applications

While specific studies on **Quinovic acid 3-O-beta-D-glucoside** are limited, research on the broader class of quinovic acid glycosides suggests significant anti-inflammatory and antiviral properties. These compounds are primarily isolated from plants of the Rubiaceae family, such as *Uncaria tomentosa* (Cat's Claw).

Anti-inflammatory Activity

Quinovic acid glycosides have demonstrated notable anti-inflammatory effects. A purified fraction of these glycosides has been shown to be effective in animal models of hemorrhagic cystitis. The proposed mechanism involves the modulation of inflammatory pathways, including the downregulation of the P2X7 receptor and a subsequent decrease in the production of the pro-inflammatory cytokine Interleukin-1 beta (IL-1 β). Furthermore, studies on the aglycone, quinovic acid, in a model for Alzheimer's disease indicated an upregulation of the Nrf2/HO-1 pathway, which is involved in the antioxidant response, and a downregulation of the pro-inflammatory transcription factor NF- κ B and IL-1 β .

Antiviral Activity

In addition to their anti-inflammatory potential, quinovic acid glycosides have been investigated for their antiviral activity. While specific quantitative data such as IC50 values for **Quinovic acid 3-O-beta-D-glucoside** are not readily available in the reviewed literature, the general class of compounds has shown promise in this area.

Experimental Protocols

Detailed experimental protocols for **Quinovic acid 3-O-beta-D-glucoside** are not extensively documented. However, the methodologies employed for studying related quinovic acid glycosides can serve as a foundational guide for future research.

General Protocol for Assessing Anti-inflammatory Activity

- **Cell Culture:** Human or murine macrophage cell lines (e.g., RAW 264.7) are cultured under standard conditions.
- **Induction of Inflammation:** Inflammation is induced by treating the cells with lipopolysaccharide (LPS).

- **Treatment:** Cells are co-treated with varying concentrations of the quinovic acid glycoside.
- **Analysis of Inflammatory Markers:** The levels of pro-inflammatory cytokines (e.g., TNF- α , IL-6, IL-1 β) in the cell culture supernatant are quantified using ELISA.
- **Western Blot Analysis:** The expression levels of key proteins in inflammatory signaling pathways (e.g., NF- κ B, I κ B α , P2X7 receptor) are determined by Western blotting to elucidate the mechanism of action.

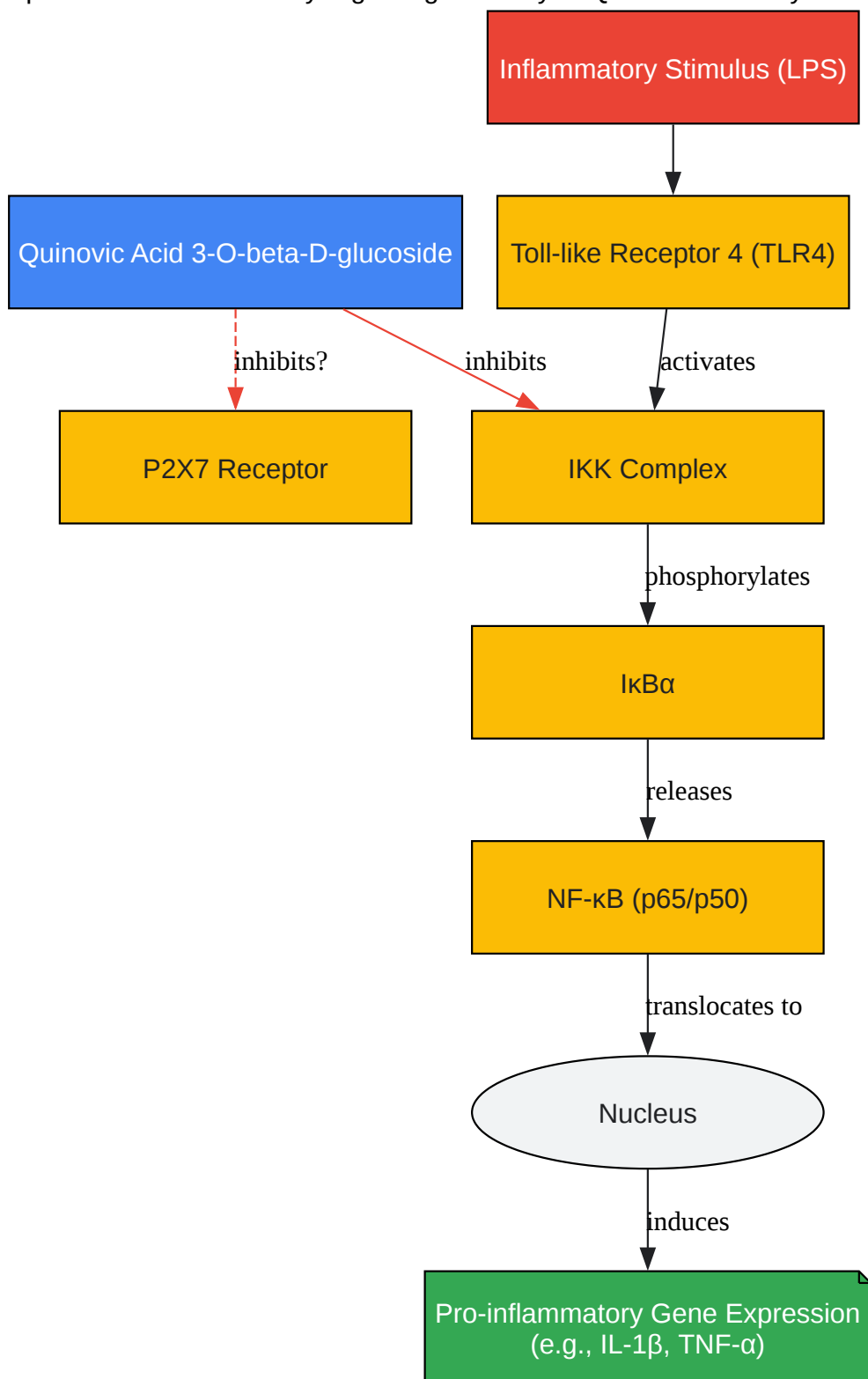
General Protocol for Assessing Antiviral Activity

- **Cell Culture and Virus Propagation:** A suitable host cell line (e.g., Vero cells) is cultured and infected with the virus of interest.
- **Treatment:** The infected cells are treated with a range of concentrations of the quinovic acid glycoside.
- **Quantification of Viral Replication:** The extent of viral replication is assessed using methods such as plaque reduction assays, quantitative PCR (qPCR) to measure viral RNA or DNA, or ELISA to detect viral proteins.
- **Cytotoxicity Assay:** A parallel cytotoxicity assay (e.g., MTT assay) is performed to ensure that the observed antiviral effect is not due to toxicity to the host cells.

Signaling Pathways

Based on the available literature for related compounds, a potential signaling pathway for the anti-inflammatory action of **Quinovic acid 3-O-beta-D-glucoside** is proposed below. This pathway highlights the inhibition of the NF- κ B signaling cascade, a central regulator of inflammation.

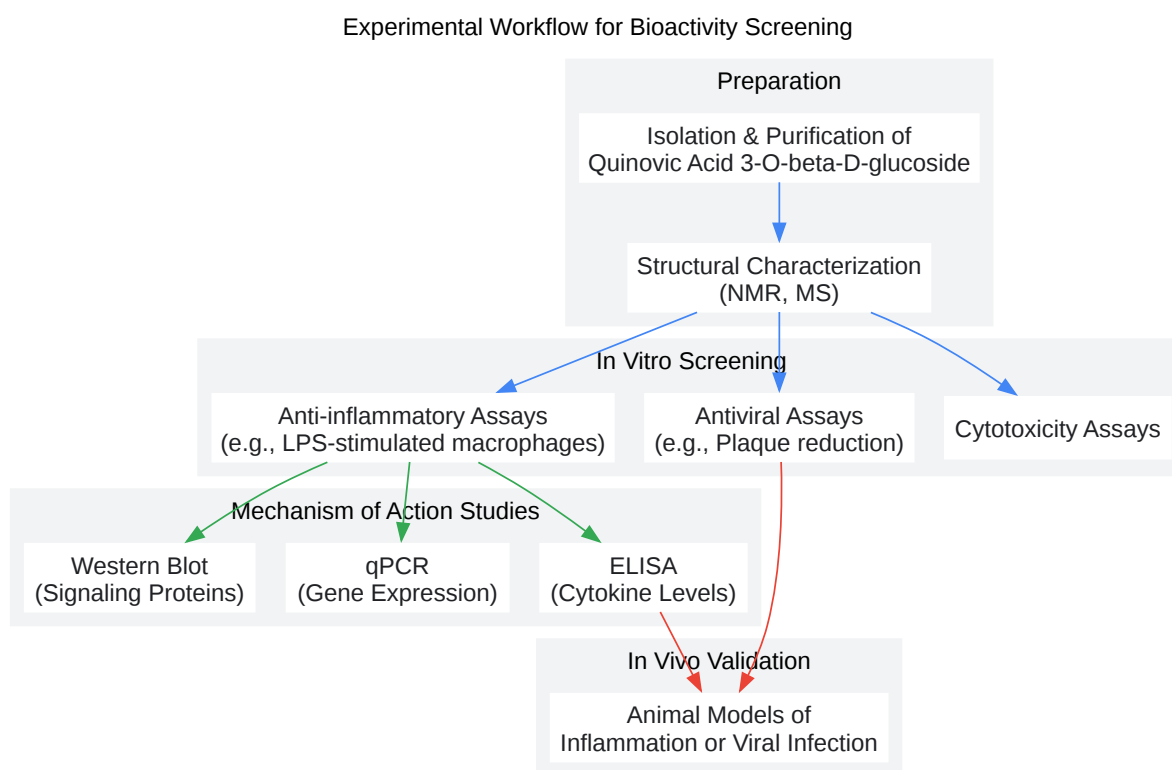
Proposed Anti-inflammatory Signaling Pathway of Quinovic Acid Glycosides

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Caption: Proposed mechanism of anti-inflammatory action.

Experimental Workflow for Bioactivity Screening

The following diagram outlines a general workflow for the initial screening and characterization of the biological activities of **Quinovic acid 3-O-beta-D-glucoside**.



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Caption: General workflow for screening bioactivity.

Conclusion

Quinovic acid 3-O-beta-D-glucoside represents a promising natural product for further investigation, particularly in the fields of inflammation and virology. While direct evidence for its biological activities is still emerging, the broader class of quinovic acid glycosides provides a strong rationale for its potential therapeutic applications. Future research should focus on the specific isolation and characterization of this compound, followed by rigorous in vitro and in vivo studies to elucidate its precise mechanisms of action and therapeutic efficacy.

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